

Handling and safety precautions for 1-Bromoadamantane

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Compound of Interest

Compound Name: 1-Bromoadamantane

Cat. No.: B1268071

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Technical Support Center: 1-Bromoadamantane

This technical support center provides essential information for researchers, scientists, and drug development professionals on the safe handling and use of **1-Bromoadamantane**.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **1-Bromoadamantane** is provided below for easy reference.

Property	Value
Chemical Formula	C ₁₀ H ₁₅ Br
Molar Mass	215.134 g·mol ⁻¹ [1]
Appearance	White to off-white crystalline powder or solid[2]
Melting Point	116-120 °C (241-248 °F)[3]
Boiling Point	226 °C (439 °F)
Solubility in Water	Insoluble
Solubility in Organic Solvents	Soluble
Stability	Stable under normal temperatures and pressures. Moisture, light, and air sensitive.

Frequently Asked Questions (FAQs)

This section addresses common questions regarding the handling and safety of **1-Bromoadamantane**.

Q1: What are the primary hazards associated with **1-Bromoadamantane**?

A1: **1-Bromoadamantane** is considered a hazardous substance. The primary hazards include:

- May cause eye and skin irritation.
- May cause respiratory and digestive tract irritation.
- It is harmful if swallowed.
- Dusts may form an explosive mixture with air.
- It is very toxic to aquatic organisms and may cause long-term adverse effects in the aquatic environment.

Q2: What personal protective equipment (PPE) should be worn when handling **1-Bromoadamantane**?

A2: Appropriate PPE is crucial to ensure safety. The recommended PPE includes:

- Eye/Face Protection: Safety glasses or chemical safety goggles.
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber, butyl rubber) and clothing to prevent skin exposure. An apron and barrier cream are also recommended.
- Respiratory Protection: Use a dust mask (type N95 or equivalent) or follow OSHA respirator regulations if ventilation is inadequate.

Q3: How should **1-Bromoadamantane** be stored?

A3: Proper storage is essential to maintain the integrity of the compound and ensure safety. Store **1-Bromoadamantane** in a tightly closed container in a cool, dry, and well-ventilated area.

away from incompatible substances such as oxidizing agents. It should also be protected from moisture, light, and air.

Q4: What should I do in case of a spill?

A4: For minor spills, you should:

- Remove all sources of ignition.
- Clean up spills immediately, avoiding contact with skin and eyes.
- Use dry clean-up procedures and avoid generating dust.
- Place the spilled material into a suitable, labeled container for waste disposal.

For major spills, you should also alert emergency responders and advise personnel in the area of the hazard.

Q5: What are the appropriate first-aid measures for exposure to **1-Bromoadamantane**?

A5: Immediate first-aid is critical in case of exposure:

- Eye Contact: Flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid.
- Skin Contact: Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation occurs.
- Inhalation: Remove from exposure and move to fresh air immediately. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical aid.
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Get medical aid.

Troubleshooting Guide

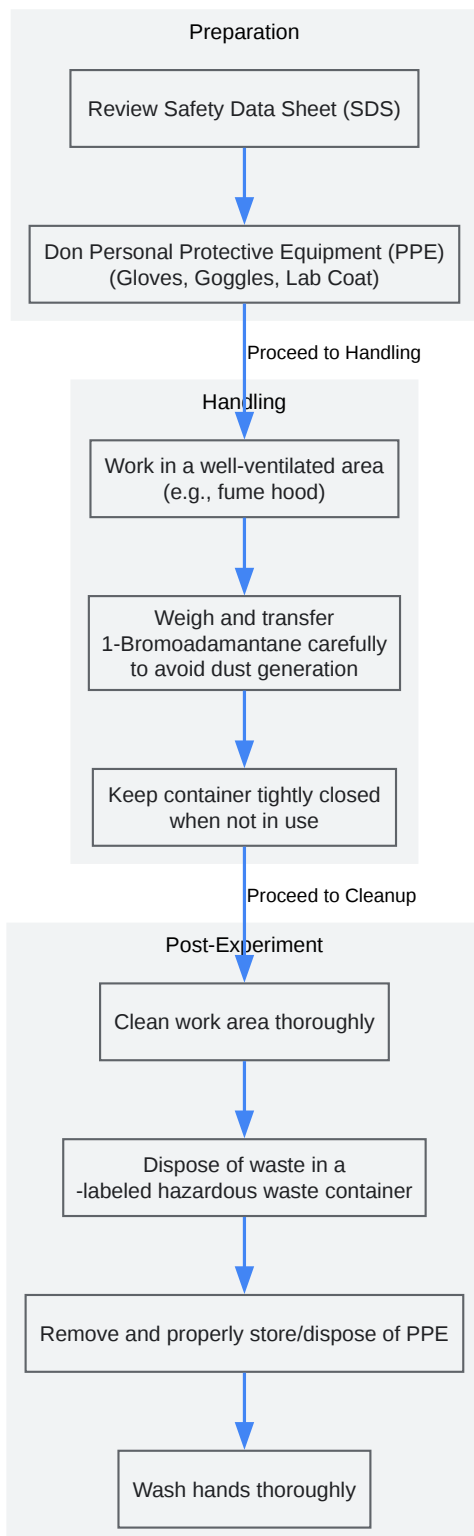
This guide provides solutions to potential issues that may arise during experiments involving **1-Bromoadamantane**.

Issue	Possible Cause	Recommended Action
Unexpected reaction byproducts or low yield.	Contamination of the starting material due to improper storage.	Ensure 1-Bromoadamantane is stored in a tightly sealed container under an inert atmosphere and protected from moisture and light.
Difficulty in dissolving the compound.	Use of an inappropriate solvent.	1-Bromoadamantane is insoluble in water but soluble in various organic solvents. Refer to relevant literature for the appropriate solvent for your specific reaction.
Inconsistent experimental results.	Degradation of the compound over time.	Always use a fresh batch of 1-Bromoadamantane or verify the purity of older batches before use.
Visible changes in the appearance of the compound (e.g., discoloration).	Exposure to air, light, or moisture.	Discard the discolored compound and obtain a fresh supply. Ensure proper storage conditions are maintained.

Experimental Workflow for Safe Handling

The following diagram illustrates the standard workflow for safely handling **1-Bromoadamantane** in a laboratory setting.

Safe Handling Workflow for 1-Bromoadamantane

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References

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